

Lasiodonin stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lasiodonin*

Cat. No.: *B15592008*

[Get Quote](#)

Application Notes and Protocols for Lasiodonin

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lasiodonin, also known as Oridonin, is a natural diterpenoid compound isolated from the medicinal herb *Rabdosia rubescens*. It has demonstrated a wide range of biological activities, including potent anti-cancer, anti-inflammatory, and anti-bacterial effects. In cancer research, **Lasiodonin** is of particular interest for its ability to induce apoptosis (programmed cell death) in various cancer cell lines. This document provides detailed protocols for the preparation and storage of **Lasiodonin** stock solutions, summarizes its cytotoxic activity, and illustrates its mechanism of action.

Quantitative Data Summary

The following tables provide a summary of the solubility, recommended storage conditions, and cytotoxic activity of **Lasiodonin** in various cancer cell lines.

Table 1: Solubility and Recommended Storage of **Lasiodonin** Stock Solution

| Parameter | Value | Solvent | Notes |
|--------------------------|-----------------------------------|---------------------------|--|
| Solubility | Up to 73 mg/mL[1] | Dimethyl Sulfoxide (DMSO) | Use of fresh, moisture-free DMSO is recommended to ensure maximum solubility.[1][2] |
| Long-term Storage | -80°C for up to 1 year[3] | 10 mM in DMSO | Aliquoting is recommended to avoid repeated freeze-thaw cycles. |
| Short-term Storage | -20°C for up to 6 months[3] | 10 mM in DMSO | Protect from light. |
| Working Solution Storage | Prepare fresh for each experiment | Cell culture medium | Dilute the stock solution in the appropriate cell culture medium immediately before use. |

Table 2: IC50 Values of **Lasiodonin** in Various Cancer Cell Lines

| Cell Line | Cancer Type | IC50 (μM) | Incubation Time (h) |
|-----------|-----------------|----------------------|---------------------|
| AKT1 | - | 8.4[1][3] | Not Specified |
| AKT2 | - | 8.9[1][3] | Not Specified |
| PC3 | Prostate Cancer | ~20-40[4] | 24 |
| DU145 | Prostate Cancer | ~30-60[4] | 24 |
| T24 | Bladder Cancer | ~2-3[5] | Not Specified |
| HGC-27 | Gastric Cancer | 1.25 - 20 (μg/mL)[6] | 24 |

Experimental Protocols

Preparation of a 10 mM Lasiodonin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Lasiodonin** in DMSO.

Materials:

- **Lasiodonin** powder (Molecular Weight: 364.44 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Lasiodonin** powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing Lasiodonin:** Accurately weigh out 3.64 mg of **Lasiodonin** powder using a calibrated analytical balance.
- **Dissolving in DMSO:** Transfer the weighed **Lasiodonin** to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- **Complete Dissolution:** Vortex the solution until the **Lasiodonin** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile, light-protected microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles the stock solution is subjected to.
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 1

year) or -20°C for shorter-term storage (up to 6 months).[3]

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM **Lasiodonin** stock solution to prepare working concentrations for treating cells in culture.

Materials:

- 10 mM **Lasiodonin** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and pipette tips

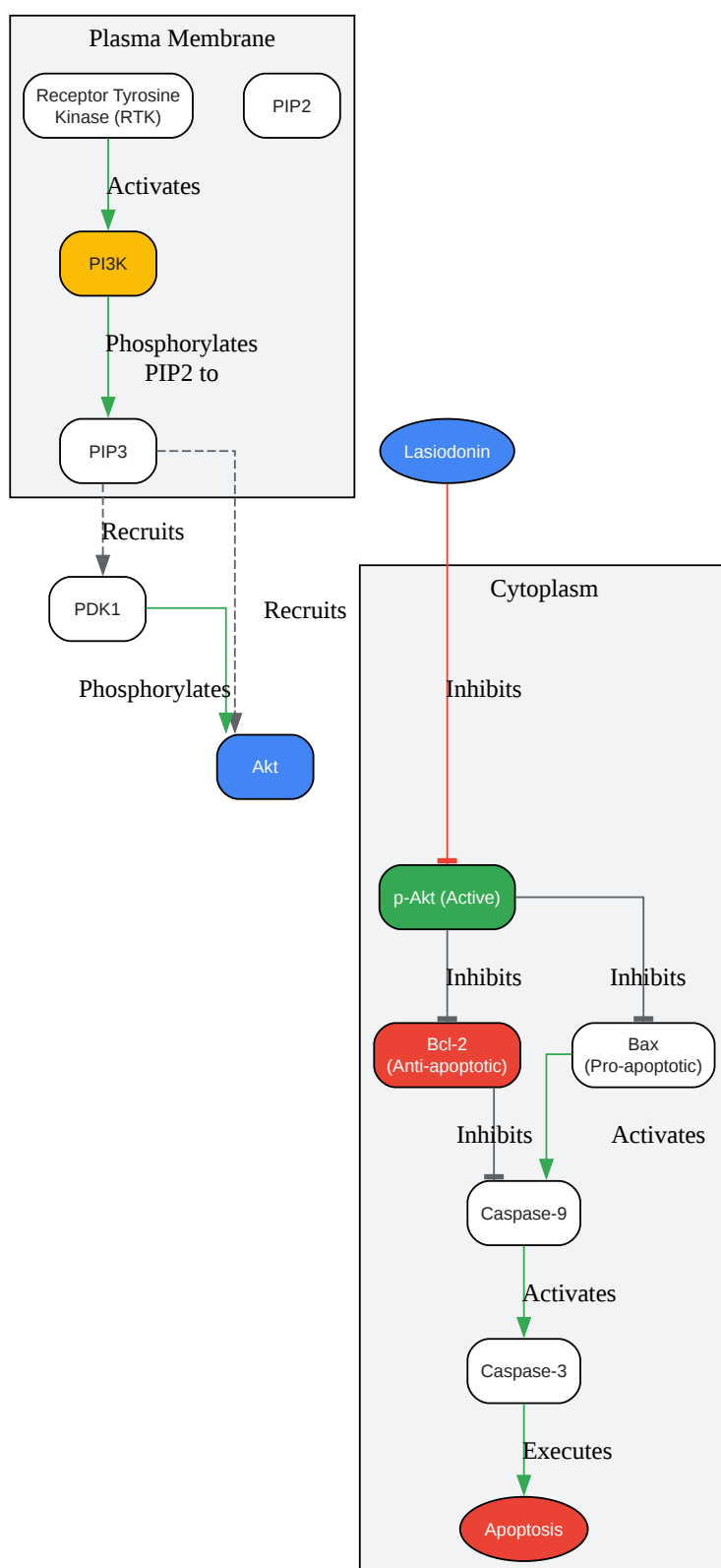
Procedure:

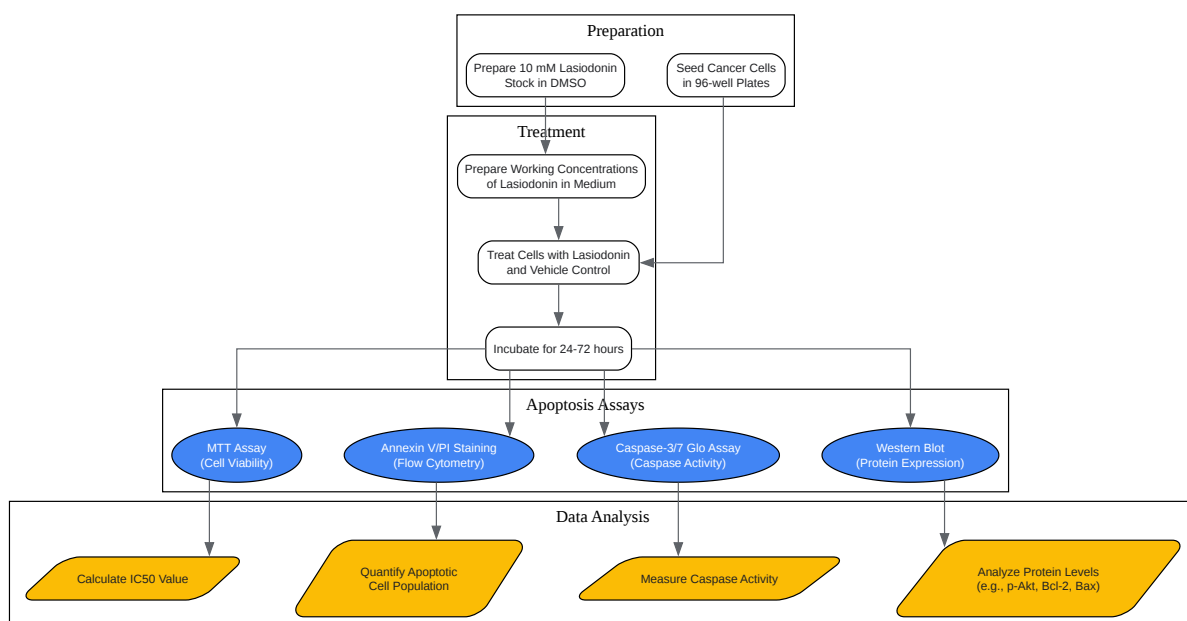
- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **Lasiodonin** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. Note: It is crucial to maintain the final DMSO concentration in the cell culture medium at a non-toxic level, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (without **Lasiodonin**) to the cell culture medium. This is essential to distinguish the effects of the compound from any effects of the solvent.
- Immediate Use: Use the freshly prepared working solutions immediately for treating cells. Do not store diluted working solutions for extended periods.

Signaling Pathway and Experimental Workflow

Lasiodonin-Induced Apoptosis via the PI3K/Akt Signaling Pathway

Lasiodonin has been shown to induce apoptosis in cancer cells by inhibiting the PI3K/Akt signaling pathway.^{[4][5]} This pathway is a critical regulator of cell survival, proliferation, and growth. Inhibition of this pathway by **Lasiodonin** leads to the activation of pro-apoptotic proteins and the suppression of anti-apoptotic proteins, ultimately culminating in programmed cell death.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Oridonin induces G2/M cell cycle arrest and apoptosis via the PI3K/Akt signaling pathway in hormone-independent prostate cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Oridonin Promotes Apoptosis and Restrains the Viability and Migration of Bladder Cancer by Impeding TRPM7 Expression via the ERK and AKT Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Oridonin induces apoptosis in gastric cancer through Apaf-1, cytochrome c and caspase-3 signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lasiodonin stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592008#lasiodonin-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com